

Mangafodipir Trisodium: VANDF Classification & Pharmacological Coding Guide

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Compound of Interest

Compound Name: Mangafodipir trisodium [vandf]

Cat. No.: B10752371

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Executive Summary

Mangafodipir trisodium (formerly marketed as Teslascan) represents a unique pharmacological entity that bridges the gap between diagnostic imaging and therapeutic cytoprotection. Originally developed as a hepatobiliary-specific contrast agent for Magnetic Resonance Imaging (MRI), its clinical lifecycle revealed profound superoxide dismutase (SOD) mimetic properties. This guide provides a technical deep-dive into the drug's classification within the Veterans Health Administration National Drug File (VANDF), its coding architecture, and the mechanistic causality that drives its dual-utility in modern research.

Part 1: Pharmacological Profile & Mechanism of Action

The MnDPDP Dissociation Pathway

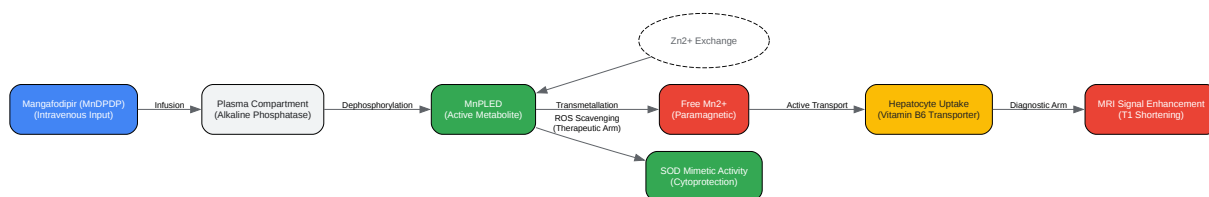
Unlike gadolinium-based contrast agents (GBCAs) which rely on high stability to prevent toxicity, Mangafodipir (MnDPDP) is designed to be labile. Its efficacy as a hepatocyte-specific contrast agent depends on the controlled release of paramagnetic Manganese (Mn^{2+}) ions.

- Administration: MnDPDP is injected intravenously.

- **Dephosphorylation:** The diphosphate ligand (fodipir) is rapidly dephosphorylated by alkaline phosphatase in the plasma, converting MnDPDP to MnPLED (Manganese dipyridoxyl ethylenediamine).
- **Transmetallation & Uptake:** MnPLED releases Mn^{2+} in exchange for plasma Zinc (Zn^{2+}). The free Mn^{2+} is actively transported into hepatocytes via Vitamin B6 transporters, shortening the T1 relaxation time and brightening healthy liver tissue.
- **SOD Mimetic Activity:** The intact MnPLED metabolite acts as a potent scavenger of reactive oxygen species (ROS), specifically superoxide anions (), protecting normal tissue from chemotherapy-induced oxidative stress without protecting tumor cells.

Mechanistic Visualization

The following diagram illustrates the metabolic dissociation and dual-pathway activity of Mangafodipir.



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Figure 1: Metabolic pathway of Mangafodipir trisodium, separating its diagnostic utility (Mn^{2+} release) from its therapeutic antioxidant potential (MnPLED).

Part 2: VANDF Classification Architecture

The Veterans Health Administration National Drug File (VANDF) utilizes a hierarchical structure distinct from commercial databases. For researchers integrating historical VA data or conducting retrospective studies on contrast media, precise identification of VUIDs (VA Unique IDs) is critical.

VANDF Hierarchy & Coding

Mangafodipir falls under the broad category of Diagnostic Agents.^{[1][2]} While modern systems like RxNorm map it to specific ingredients, the legacy VANDF structure places it within the DX (Diagnostic) class.

- VA Drug Class Code:DX109 (Contrast Media, Other) or DX100 (Radiological/Contrast Media, General).
 - Note: Unlike iodinated agents (DX101/DX102), paramagnetic agents often fall into the "Other" or "General" buckets in older VANDF iterations unless a specific "Magnetic Resonance" class (e.g., DX103) was locally implemented.
- Primary VUIDs:
 - 4021090: Generic Mangafodipir Trisodium (Ingredient level).
 - 4024107: Product level (e.g., Teslascan injection).

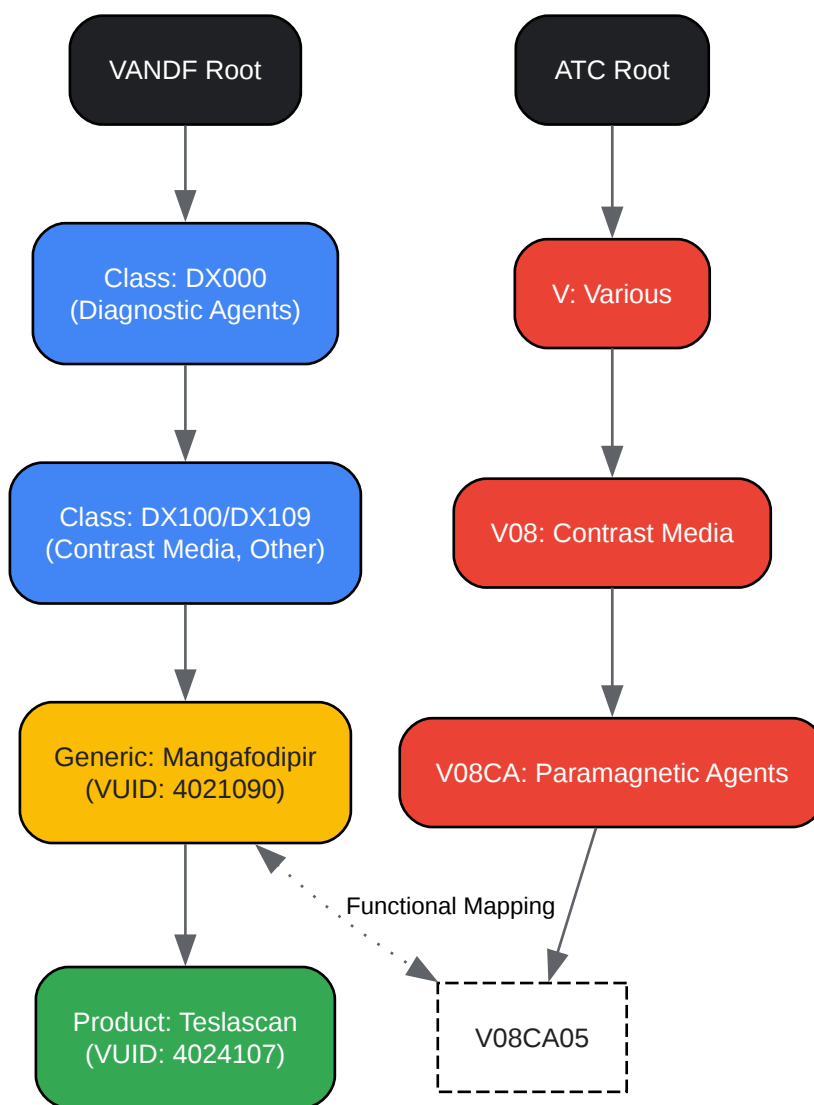
Cross-Referencing Matrix

To ensure interoperability between VANDF and other standard terminologies, use the following translation table.

Coding System	Identifier	Description	Context
VANDF VUID	4021090	Mangafodipir Trisodium	VA Generic Ingredient ID
VANDF VUID	4024107	Mangafodipir Trisodium Inj	VA Product ID
ATC Code	V08CA05	Mangafodipir	WHO/EphMRA (Paramagnetic)
RxNorm CUI	236987	Mangafodipir	Standard Clinical Drug
UNII	129FW80TG4	Mangafodipir Trisodium	FDA Substance Registration
CAS Registry	140678-14-4	Mangafodipir Trisodium	Chemical Abstracts Service

VANDF Logic Flow

The following diagram depicts how Mangafodipir is situated within the VANDF ontology compared to the ATC system.



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Figure 2: Hierarchical mapping of Mangafodipir in VANDF (Diagnostic branch) versus ATC (Paramagnetic branch).

Part 3: Clinical & Research Applications[5]

Diagnostic Utility (Historical)

- Target: Hepatocellular Carcinoma (HCC) and liver metastases.
- Mechanism: Healthy hepatocytes uptake Mn^{2+} ; tumors (lacking functional transporters) do not. This creates a "negative enhancement" where tumors appear dark against a bright liver background on T1-weighted images.

- Status: Withdrawn from US/EU markets for commercial reasons (replaced by Gadolinium-EOB-DTPA), but remains a critical reference standard in retrospective data analysis.

Therapeutic Repurposing (Current Research)

The most active area of research involves Calmangafodipir (PledOx), a Ca²⁺-stabilized analogue.

- Chemotherapy Adjunct: The SOD mimetic activity of the MnPLED metabolite protects peripheral nerves and blood cells from oxidative damage caused by oxaliplatin (chemotherapy-induced peripheral neuropathy - CIPN).
- Coding Implication: Researchers studying this effect must distinguish between the diagnostic formulation (Mangafodipir trisodium) and the therapeutic investigational compound (Calmangafodipir), as they share the same active metabolite but differ in stability constants and regulatory classification.

Part 4: Technical Protocols

Protocol 4.1: Data Extraction for VANDF Integration

Objective: To accurately identify Mangafodipir utilization in historical VA datasets (CDW/VINCI) for retrospective safety or efficacy analysis.

Prerequisites:

- Access to VA Corporate Data Warehouse (CDW) or equivalent SQL database.
- Knowledge of LocalDrugSID vs. NationalDrugSID.

Workflow:

- Identify VUIDs: Use the VUIDs provided in Section 2.2 (4021090, 4024107).
- SQL Query Structure:
 - Do not rely solely on string matching ("Mangafodipir"). Trade names ("Teslascan") may vary.

- Join the Dim.LocalDrug table with Dim.NationalDrug on NationalDrugSID.
- Filter by VUID or VaDrugClassCode LIKE 'DX%'.

Self-Validating Check:

- Validation Step: Calculate the ratio of UnitDose to IV orders. Mangafodipir is exclusively IV. [3] If >1% of records are "Oral", the extraction logic is flawed (likely capturing oral contrast agents by mistake).

Sample SQL Logic (Conceptual):

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